Thermodynamic Properties of 1,1,4-Trimethylcyclohexane: A Technical Guide

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Compound of Interest		
Compound Name:	1,1,4-Trimethylcyclohexane	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **1,1,4-trimethylcyclohexane**. The information is compiled from critically evaluated data sources and is intended to be a valuable resource for professionals in research, science, and drug development. This document presents quantitative data in structured tables, details the experimental methodologies used for their determination, and includes a visualization of the experimental workflow.

Core Thermodynamic Properties

1,1,4-Trimethylcyclohexane (CAS No: 7094-27-1, Molecular Formula: C_9H_{18}) is a cycloalkane with a molecular weight of 126.24 g/mol .[1] Its thermodynamic properties are crucial for understanding its behavior in various chemical and physical processes.

Table 1: Enthalpy and Entropy Data for 1,1,4-Trimethylcyclohexane

Property	Value	Units	Source
Standard Enthalpy of Formation (Gas, 298.15 K)	-236.4 ± 1.6	kJ/mol	NIST WebBook
Standard Enthalpy of Vaporization	40.5	kJ/mol	Cheméo
Standard Enthalpy of Fusion	9.5	kJ/mol	Cheméo
Standard Gibbs Free Energy of Formation (Gas, 298.15 K)	35.8	kJ/mol	Cheméo

Table 2: Heat Capacity and Phase Transition Properties

Property	Value	Units	Source
Ideal Gas Heat Capacity (Cp,gas at 298.15 K)	188.3	J/mol·K	Cheméo
Boiling Point (at 1 atm)	135.05	°C	NIST WebBook[2]
Boiling Point (at 1 atm)	408.2	K	NIST WebBook[2]

Experimental Protocols

The determination of the thermodynamic properties listed above relies on precise calorimetric and analytical techniques. The following sections detail the general experimental protocols for measuring key thermodynamic parameters of organic compounds like **1,1,4-trimethylcyclohexane**.

Determination of Enthalpy of Combustion and Formation

The standard enthalpy of formation of an organic compound is often determined indirectly from its enthalpy of combustion, which is measured experimentally using a bomb calorimeter.

Experimental Setup: A bomb calorimeter is a constant-volume calorimeter. The main components are a high-pressure stainless steel vessel (the "bomb"), a water bath, a stirrer, a thermometer with high resolution, and an ignition system.

Procedure:

- A precisely weighed sample of **1,1,4-trimethylcyclohexane** (typically in a pellet form) is placed in a sample holder within the bomb.

- A fuse wire is attached to the ignition circuit and positioned to be in contact with the sample.

- The bomb is sealed and pressurized with an excess of pure oxygen (typically to around 30 atm) to ensure complete combustion.

- The bomb is then submerged in a known mass of water in the calorimeter's insulated container.

- The initial temperature of the water is recorded after it has reached thermal equilibrium.

- The sample is ignited by passing an electric current through the fuse wire.

- The temperature of the water is recorded at regular intervals until it reaches a maximum and then starts to cool.

- The heat capacity of the calorimeter system is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid.

- The heat released by the combustion of **1,1,4-trimethylcyclohexane** is calculated from the temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of ignition and the formation of any side products (e.g., nitric acid from residual nitrogen in the bomb).

- The enthalpy of combustion is then calculated, and from this, the standard enthalpy of formation is determined using Hess's Law.

Determination of Heat Capacity

The heat capacity of a substance can be measured using various calorimetric techniques, with adiabatic calorimetry and differential scanning calorimetry (DSC) being common methods.

Adiabatic Calorimetry:

- A known mass of liquid **1,1,4-trimethylcyclohexane** is placed in a sample container within the calorimeter.

- The sample is heated by a precisely measured amount of electrical energy.

- The temperature increase of the sample is carefully measured.

- The heat capacity is calculated from the electrical energy supplied and the corresponding temperature rise, after accounting for the heat capacity of the sample container. The "adiabatic" nature of the experiment minimizes heat loss to the surroundings.

Differential Scanning Calorimetry (DSC):

- A small, accurately weighed sample of **1,1,4-trimethylcyclohexane** is placed in a sample pan, and an empty reference pan is also prepared.

- Both pans are heated at a constant rate in the DSC instrument.

- The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature.

- This differential heat flow is directly proportional to the heat capacity of the sample.

Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined directly by calorimetry or indirectly from vapor pressure measurements.
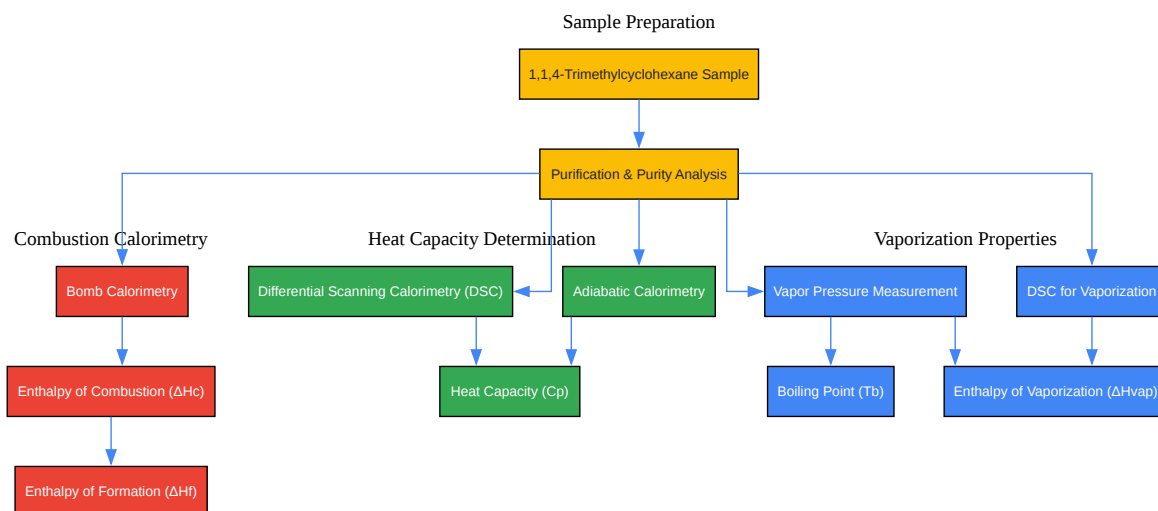
Calorimetric Method (using DSC):

- A small amount of **1,1,4-trimethylcyclohexane** is hermetically sealed in a sample pan with a pinhole in the lid.

- The sample is heated in the DSC at a constant rate.

- As the sample vaporizes, the instrument measures the endothermic heat flow required for the phase change.

- The enthalpy of vaporization is determined by integrating the area of the vaporization peak in the DSC thermogram.

Vapor Pressure Method (Clausius-Clapeyron Equation):

- The vapor pressure of **1,1,4-trimethylcyclohexane** is measured at various temperatures using either a static or dynamic method.

  - Static Method: The sample is placed in a thermostated, evacuated container, and the pressure of the vapor in equilibrium with the liquid is measured directly with a pressure transducer.

  - Dynamic Method: The liquid is boiled at a controlled pressure, and the corresponding temperature is measured.

- The natural logarithm of the vapor pressure (ln P) is plotted against the reciprocal of the absolute temperature (1/T).

- According to the Clausius-Clapeyron equation, the slope of this plot is equal to -ΔH_{vap}/R, where R is the ideal gas constant.

- The enthalpy of vaporization (ΔH_{vap}) can then be calculated from the slope of the line.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the key thermodynamic properties of a liquid organic compound like **1,1,4-trimethylcyclohexane**.

Sample Preparation

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                    ┌──────────────────────────────────┐
                    │  1,1,4-Trimethylcyclohexane Sample│
                    └──────────────────────────────────┘
                                    │
                    ┌──────────────────────────────────┐
                    │    Purification & Purity Analysis │
                    └──────────────────────────────────┘
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Combustion Calorimetry   Heat Capacity Determination   Vaporization Properties

| Bomb Calorimetry | | Differential Scanning Calorimetry (DSC) | Adiabatic Calorimetry | | Vapor Pressure Measurement | | DSC for Vaporization |

| Enthalpy of Combustion (ΔHc) | | | Heat Capacity (Cp) | | | Boiling Point (Tb) | | Enthalpy of Vaporization (ΔHvap) |

| Enthalpy of Formation (ΔHf) |

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Caption: Workflow for determining thermodynamic properties.

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- 2. Calorimetric Determination of Enthalpies of Vaporization | NIST [nist.gov]

Tech Support

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